Ammonium Fumarate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest	
Compound Name:	*Ammonium fumarate*
CAS No.:	*32378-54-4*
Cat. No.:	*B13825373*

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An in-depth examination of the physicochemical properties, synthesis, and biological significance of **ammonium fumarate**, with a focus on its role in cellular metabolism and as a tool in scientific research.

Core Physicochemical Properties

Ammonium fumarate, the diammonium salt of fumaric acid, is a white crystalline solid. It is readily soluble in water and serves as a source of both ammonium and fumarate ions in various applications.

Table 1: Physicochemical Data of **Ammonium Fumarate**

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Property	Value
CAS Number	14548-85-7
Molecular Formula	$C_4H_{10}N_2O_4$
Molecular Weight	150.13 g/mol
IUPAC Name	diammonium (2E)-but-2-enedioate
Synonyms	Diammonium fumarate, Fumaric acid diammonium salt
Appearance	White crystalline solid
Solubility	Soluble in water

Synthesis and Formulation

Ammonium fumarate is typically synthesized through the neutralization of fumaric acid with ammonia or an ammonium salt. Its formulation is critical in various industrial and research applications, ranging from a food additive to a component in pharmaceutical preparations.

Experimental Protocol: Laboratory-Scale Synthesis of Ammonium Fumarate

This protocol is adapted from established methods for the preparation of ammonium salts of dicarboxylic acids.

Materials:

- Fumaric acid
- Ammonium carbonate or Ammonium bicarbonate
- Deionized water
- Reaction vessel with stirring and temperature control
- Filtration apparatus

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- Drying oven

Procedure:

- Prepare a saturated aqueous solution of the ammonium salt (carbonate or bicarbonate) in the reaction vessel. The reaction should be maintained at a temperature not exceeding 40°C.
- Slowly add fumaric acid to the ammonium salt solution while stirring continuously. The molar ratio of ammonium salt to fumaric acid should be stoichiometric or with a slight excess (4-5%) of the ammonium salt.
- Control the reaction temperature, as the neutralization is exothermic. Maintain the temperature below 40°C to prevent decomposition.
- After the addition of fumaric acid is complete, continue stirring for a period to ensure the reaction goes to completion.
- Cool the reaction mixture to 15-18°C to induce crystallization of **ammonium fumarate**.
- Isolate the crystalline product by filtration.
- Wash the crystals with a small amount of cold deionized water to remove any unreacted starting materials.
- Dry the purified **ammonium fumarate** crystals in an oven at a temperature not exceeding 70°C.

Biological Significance: The Role of Fumarate in Cellular Signaling

The fumarate anion, a key intermediate in the Krebs cycle, has emerged as a critical signaling molecule, particularly in the context of cancer metabolism. The accumulation of fumarate due to deficiencies in the enzyme fumarate hydratase (FH) has profound effects on cellular pathways.

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Fumarate Hydratase Deficiency and Oncogenic Signaling

In normal cells, fumarate hydratase converts fumarate to malate in the mitochondria. In FH-deficient cells, fumarate accumulates and leaks into the cytosol, where it can competitively inhibit α-ketoglutarate-dependent dioxygenases. A key enzyme in this family is prolyl hydroxylase (PHD), which is responsible for the hydroxylation of hypoxia-inducible factor 1α (HIF-1α). Inhibition of PHD leads to the stabilization of HIF-1α, which then translocates to the nucleus and activates the transcription of genes involved in angiogenesis, glucose metabolism, and cell proliferation, thereby promoting a "pseudohypoxic" state that contributes to tumor growth.

Caption: Fumarate signaling in FH deficiency.

Applications in Research and Drug Development

Ammonium fumarate finds utility in several areas of scientific research and pharmaceutical development.

Protein Crystallization

Ammonium salts, including ammonium sulfate, are widely used as precipitating agents in protein crystallization.[1] The high ionic strength of the salt solution reduces the solubility of the protein, promoting the formation of well-ordered crystals suitable for X-ray diffraction studies. While ammonium sulfate is more common, **ammonium fumarate** can serve as an alternative precipitant and its utility should be empirically determined for each target protein.

Experimental Workflow: Protein Crystallization Screening using **Ammonium Fumarate**

- Protein Purification: Obtain a highly pure and concentrated solution of the target protein.
- Stock Solution Preparation: Prepare a high-concentration stock solution of **ammonium fumarate** (e.g., 2-4 M) in a suitable buffer.
- Screening Setup: Use a vapor diffusion (hanging or sitting drop) or microbatch method to screen a range of **ammonium fumarate** concentrations against the protein solution. Varying pH and the presence of additives can also be explored.

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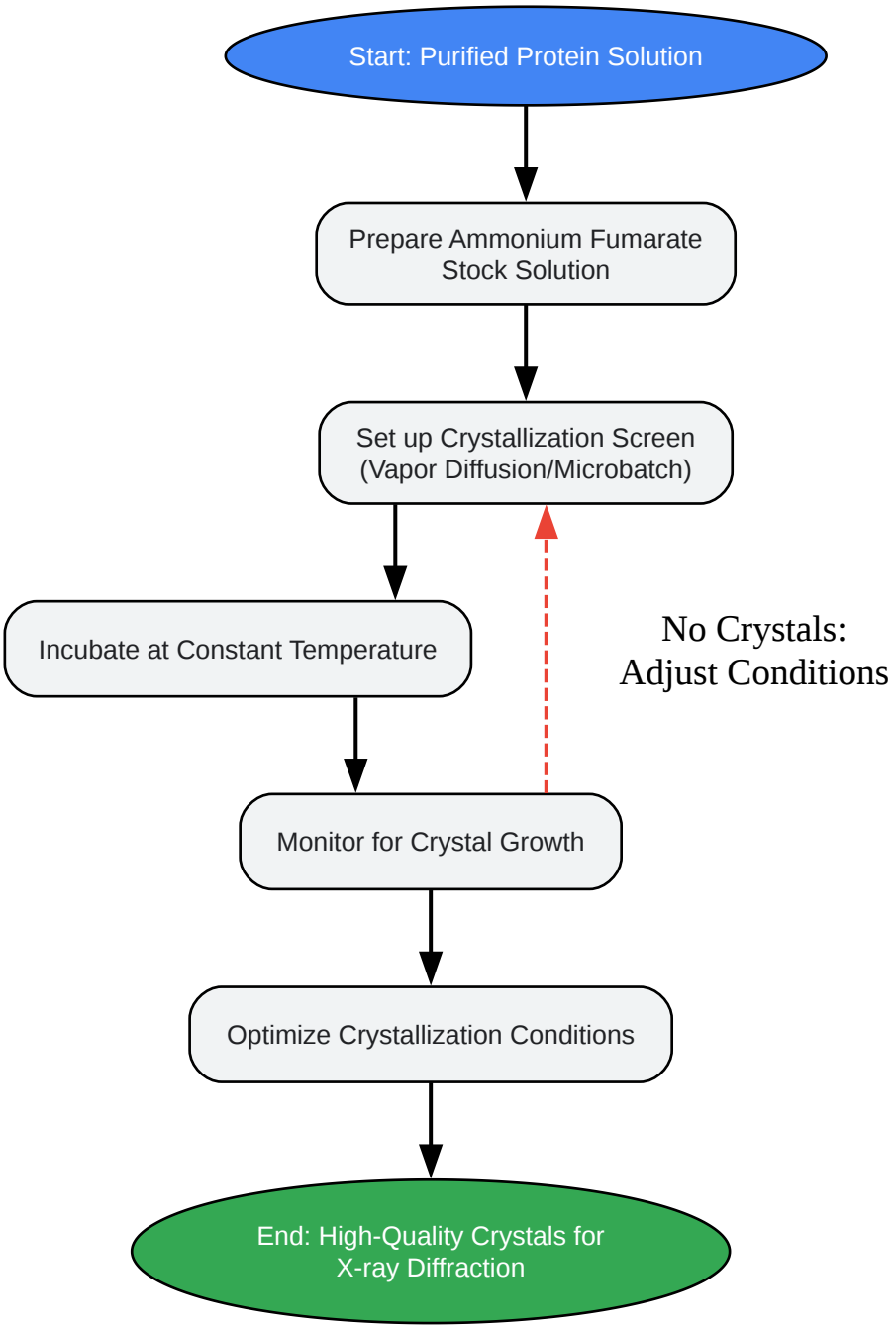
- Incubation: Incubate the crystallization plates at a constant temperature and monitor for crystal growth over time.
- Optimization: Once initial crystals are obtained, optimize the conditions (**ammonium fumarate** concentration, pH, temperature, protein concentration) to improve crystal size and quality.



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Caption: Workflow for protein crystallization.

Analytical Methods

The quantification of fumarate is essential in various biological and pharmaceutical contexts. High-performance liquid chromatography (HPLC) is a common technique for this purpose.

Experimental Protocol: Quantification of Fumarate by HPLC

This protocol provides a general framework for the analysis of fumarate. The specific parameters may need to be optimized for the sample matrix and instrumentation.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) with a UV or conductivity detector.
- Anion-exchange or reversed-phase column suitable for organic acid analysis.

Reagents:

- **Ammonium fumarate** standard
- Mobile phase (e.g., a buffered aqueous solution, potentially with an organic modifier like acetonitrile)
- Sample diluent (e.g., deionized water or mobile phase)

Procedure:

- Standard Preparation: Prepare a series of standard solutions of **ammonium fumarate** of known concentrations in the sample diluent.
- Sample Preparation: Dilute the sample containing **ammonium fumarate** to a concentration within the linear range of the standard curve.
- Chromatographic Conditions:
  - Column: Appropriate for organic acid separation.

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- Mobile Phase: Isocratic or gradient elution with a suitable buffer system. For example, a mixture of sodium carbonate and sodium bicarbonate in water/acetonitrile.[2]
- Flow Rate: Typically 0.5-1.5 mL/min.
- Injection Volume: Typically 10-50 µL.
- Detection: UV detection at a wavelength where fumarate absorbs (around 210 nm) or conductivity detection.

- Analysis: Inject the standards and samples onto the HPLC system.
- Quantification: Construct a calibration curve by plotting the peak area of the fumarate standard against its concentration. Determine the concentration of fumarate in the samples by interpolating their peak areas from the calibration curve.

Conclusion

Ammonium fumarate is a compound with significant relevance to researchers, scientists, and drug development professionals. Its well-defined physicochemical properties and straightforward synthesis make it a versatile reagent. Beyond its practical applications in areas like protein crystallization, the biological role of its fumarate component as a signaling molecule in metabolic pathways, particularly in the context of cancer, highlights its importance in fundamental and translational research. A thorough understanding of its properties and associated methodologies is crucial for its effective application in the laboratory and in the development of new therapeutic strategies.

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References

- 1. Homogeneous batch micro-crystallization of proteins from ammonium sulfate - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Development of an Ion Chromatography Method for Analysis of Organic Anions (Fumarate, Oxalate, Succinate, and Tartrate) in Single Chromatographic Conditions - PMC [pmc.ncbi.nlm.nih.gov]
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